

Sulfuretin isolation and identification methods

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Compound Focus: Sulfuretin

CAS No.: 120-05-8

Cat. No.: S544211

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Detailed Experimental Protocols

Here is a deeper dive into the key experimental procedures based on published research.

1. Plant Extraction and Fractionation The initial step involves obtaining a crude extract rich in flavonoids.

- **Procedure:** Dried and powdered heartwood of *Rhus verniciflua* Stokes is extracted with a hydroalcoholic solvent (e.g., 80% ethanol or methanol) using heating or reflux [1] [2]. The resulting crude extract is then suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate fraction typically contains the highest concentration of **sulfuretin** and is selected for further purification [1].

2. Purification via Medium-Pressure Liquid Chromatography (MPLC) MPLC is an efficient preparative technique for isolating compounds like **sulfuretin** from complex mixtures.

- **System:** An MPLC system equipped with a pump, UV detector (e.g., 280 nm), and a fraction collector [1].
- **Column & Elution:**
 - **Normal Phase:** A silica gel column eluted with a gradient of petroleum ether and ethyl acetate (e.g., from 10:0 to 0:10) [1].
 - **Reversed-Phase:** A C-18 column eluted with a gradient of methanol and water (or 0.5% acetic acid) [1].
- **Process:** The active ethyl acetate fraction is injected, and the eluent is collected in multiple sub-fractions. The sub-fractions are then screened for biological activity or target compounds, guiding the isolation of pure **sulfuretin** [1].

3. Chemical Synthesis of Sulfuretin For a reliable supply, **sulfuretin** can be synthesized chemically.

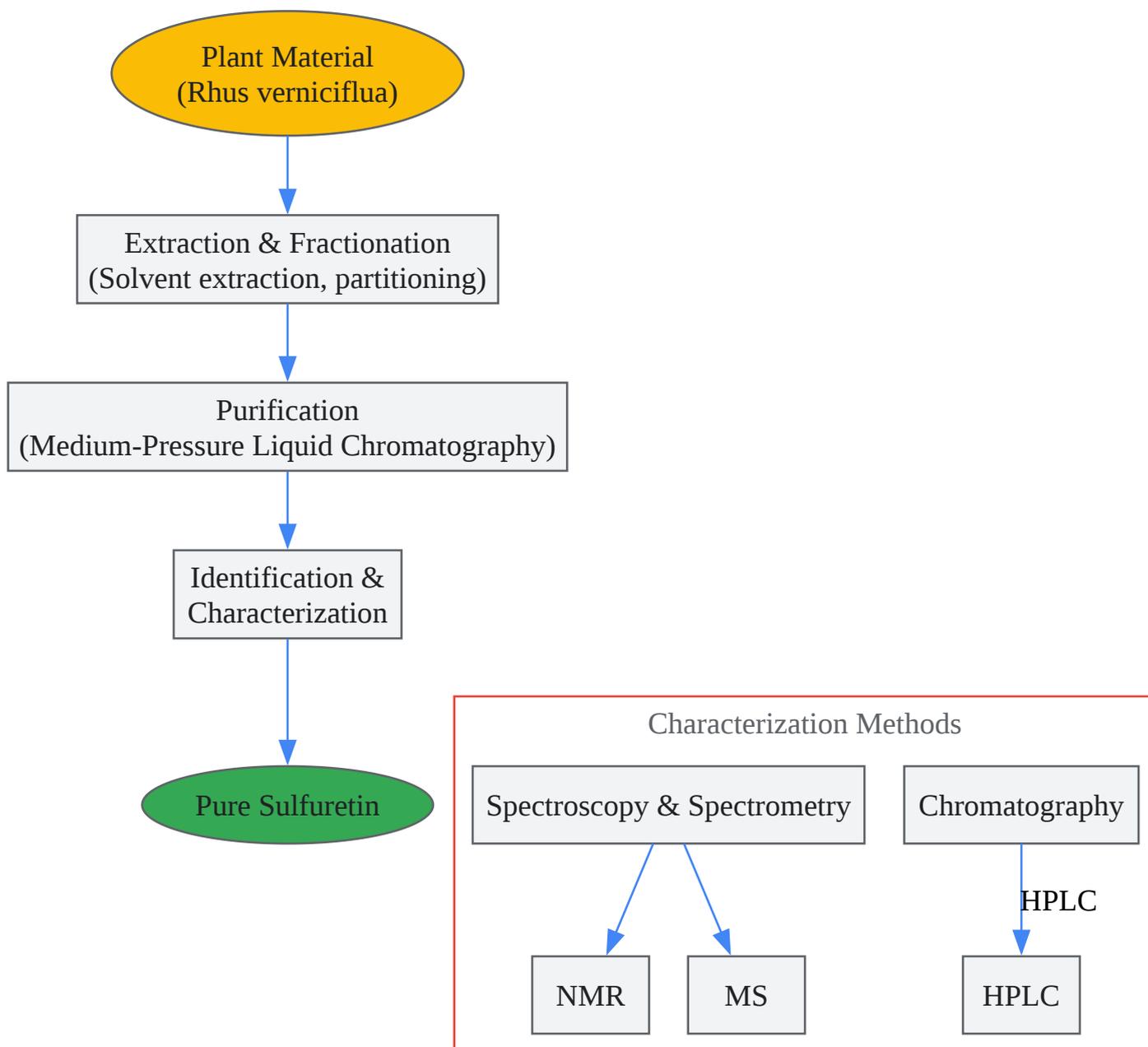
- **Procedure:** A mixture of 6-hydroxybenzofuran-3(2H)-one and 3,4-dihydroxybenzaldehyde in ethanol is treated with concentrated hydrochloric acid and stirred at 60°C. The reaction mixture is then poured into water, and the resulting precipitate is filtered and recrystallized from methanol/water to yield pure **sulfuretin** as an orange powder [3].

4. Identification and Characterization The isolated or synthesized compound is confirmed to be **sulfuretin** using several analytical techniques.

- **NMR Spectroscopy:** The structure is verified by (¹H) and (¹³C) NMR in a solvent like DMSO-d₆, with characteristic chemical shifts reported [3].
- **Mass Spectrometry:** The molecular identity is confirmed by High-Resolution Mass Spectrometry (HRMS), which matches the exact mass of the protonated **sulfuretin** molecule [M+H]⁺ [3].
- **HPLC for Purity:** The purity of the final product is checked using HPLC with a photodiode array (PDA) detector, showing a single, clean peak [4].

Analytical Workflow and Key Properties

The journey from raw plant material to a characterized compound follows a logical pathway, which can be visualized as follows:



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Once isolated, **sulfuretin**'s key chemical properties provide a fingerprint for confirmation.

Property	Description / Value
Chemical Name	2-[(3,4-dihydroxyphenyl)methylene]-6-hydroxy-2,3-dihydro-1-benzofuran-3-one [5]

Property	Description / Value
Molecular Formula	$C_{15}H_{10}O_5$ [5]
Average Mass	270.24 g/mol [5]
Monoisotopic Mass	270.052823 g/mol [5]
CAS Registry Number	120-05-8 [5]

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